

Spectroscopic and Chromatographic Analysis of Camphene Hydrate: A Technical Guide

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Compound of Interest

Compound Name: *Camphene hydrate*

CAS No.: 465-31-6

Cat. No.: B15939070

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic and chromatographic data for **camphene hydrate**, also known by its IUPAC name, 2,3,3-trimethylbicyclo[2.2.1]heptan-2-ol. This document is intended to serve as a valuable resource for researchers and professionals involved in natural product chemistry, drug discovery, and development, offering detailed experimental protocols and data for the synthesis and analysis of this bicyclic monoterpenoid.

Synthesis of Camphene Hydrate

Camphene hydrate is typically synthesized through the acid-catalyzed hydration of camphene. While often a byproduct in the synthesis of isoborneol, specific conditions can be optimized to favor its formation.

Experimental Protocol: Acid-Catalyzed Hydration of Camphene

This protocol is adapted from the general principles of acid-catalyzed hydration of terpenes.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials:

- Camphene
- Dilute sulfuric acid (e.g., 10-15% aqueous solution) or a solid acid catalyst like a macroporous styrene-based strong acid cation exchange resin.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Solvent (e.g., a mixture of isopropanol and water, or isooctanol)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve camphene in the chosen solvent.
- Slowly add the dilute sulfuric acid or the solid acid catalyst to the stirred solution.
- Heat the reaction mixture to a temperature ranging from 40-80°C and maintain for several hours.[\[2\]](#)[\[4\]](#) The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, cool the mixture to room temperature. If a solid catalyst was used, filter it off.
- If an acid solution was used, neutralize the reaction mixture by the slow addition of a saturated sodium bicarbonate solution until the effervescence ceases.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., diethyl ether).

- Combine the organic layers and wash them with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product, a mixture containing isoborneol, **camphene hydrate**, and other byproducts, can be purified by column chromatography on silica gel.

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^1H and ^{13}C NMR data for **camphene hydrate** are crucial for its structural elucidation and purity assessment. While a complete, definitively assigned high-resolution NMR dataset with coupling constants was not found in the public literature within the scope of this search, the following tables summarize the expected chemical shift ranges based on the analysis of similar bicyclic monoterpeneoid structures.

Table 1: Predicted ^1H NMR Spectroscopic Data for **Camphene Hydrate** (CDCl_3)

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity
CH_3 (C2-Me)	~1.1 - 1.3	s
CH_3 (C3-Me, syn)	~0.9 - 1.1	s
CH_3 (C3-Me, anti)	~0.8 - 1.0	s
CH (C1)	~1.5 - 1.7	m
CH (C4)	~1.6 - 1.8	m
CH_2 (C5)	~1.2 - 1.9	m
CH_2 (C6)	~1.3 - 2.0	m
CH_2 (C7)	~1.0 - 1.6	m
OH	Variable	s (br)

Note: 's' denotes singlet, 'm' denotes multiplet, and 'br' denotes broad. The chemical shifts are approximate and can vary based on the solvent and experimental conditions.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **Camphene Hydrate** (CDCl_3)

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C1	~50 - 55
C2	~75 - 80
C3	~40 - 45
C4	~45 - 50
C5	~25 - 30
C6	~30 - 35
C7	~35 - 40
C2-CH ₃	~25 - 30
C3-CH ₃ (syn)	~20 - 25
C3-CH ₃ (anti)	~15 - 20

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile compounds like **camphene hydrate**. The retention time in a GC analysis and the fragmentation pattern in the mass spectrum are key identifiers.

The following is a general protocol for the GC-MS analysis of monoterpenoid alcohols.

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).
- Capillary column suitable for terpene analysis (e.g., DB-5ms, HP-5ms).

GC Conditions:

- Injector Temperature: 250 °C
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: Increase to 240 °C at a rate of 3 °C/min.
 - Final hold: 240 °C for 5 minutes.
- Injection Mode: Split or splitless, depending on the sample concentration.

MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Ion Source Temperature: 230 °C
- Mass Range: m/z 40-400.

The mass spectrum of **camphene hydrate** (2,3,3-trimethylbicyclo[2.2.1]heptan-2-ol) is available in the NIST WebBook.^{[5][6]} The molecular ion peak $[M]^+$ is expected at m/z 154, corresponding to its molecular weight. The fragmentation pattern is characteristic of bicyclic monoterpenoid alcohols.

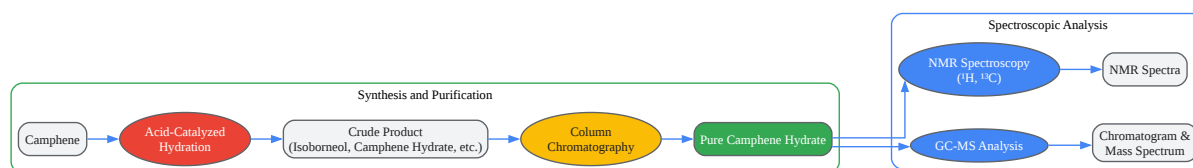
Table 3: Prominent Peaks in the Mass Spectrum of **Camphene Hydrate**

m/z	Relative Intensity	Possible Fragment Assignment
139	Moderate	$[M - CH_3]^+$
121	Moderate	$[M - CH_3 - H_2O]^+$
111	High	$[C_8H_{15}]^+$
95	High	$[C_7H_{11}]^+$
81	High	$[C_6H_9]^+$
71	Very High	$[C_5H_{11}]^+$ (Base Peak)
43	High	$[C_3H_7]^+$

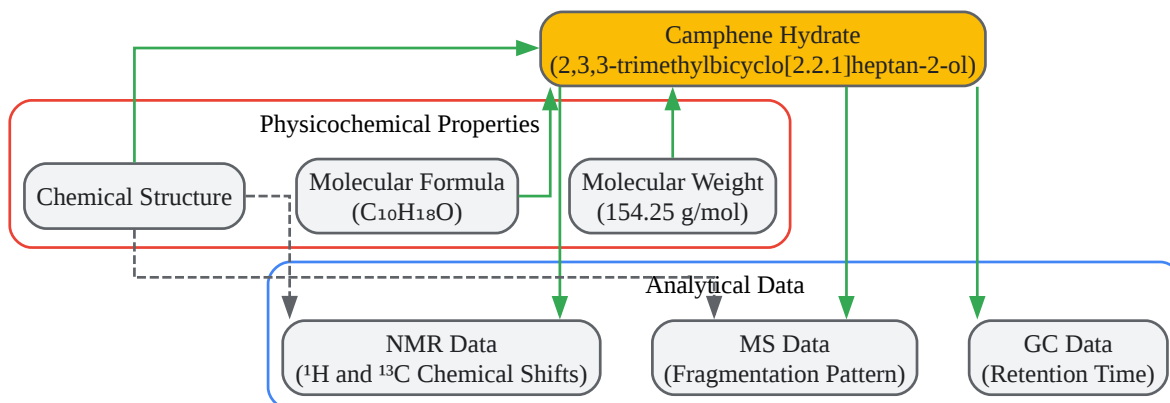
The fragmentation of bicyclic alkanes can be complex.^[7] For **camphene hydrate**, initial fragmentation likely involves the loss of a methyl group (to give m/z 139) or water (to give an unobserved peak at m/z 136, which then fragments further). The base peak at m/z 71 likely arises from cleavage of the bicyclic ring system.

Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for the synthesis and analysis of **camphene hydrate**.



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Fig. 1: Experimental workflow for **camphene hydrate**.

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Fig. 2: Logical relationships of **camphene hydrate** data.

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